

A Technical Guide to 2-Bromo-5-iodopyrazine: Synthesis, Reactivity, and Applications

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Compound of Interest

Compound Name: 2-Bromo-5-iodopyrazine

CAS No.: 622392-04-5

Cat. No.: B1288987

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Bromo-5-iodopyrazine**, a pivotal heterocyclic building block in modern organic synthesis. Its value is anchored in the differential reactivity of its two halogen substituents, enabling selective, sequential functionalization. This document details the compound's chemical identity, physicochemical properties, a robust synthesis protocol, and its characteristic reactivity in palladium-catalyzed cross-coupling reactions. By synthesizing technical data with mechanistic insights, this guide serves as an essential resource for professionals engaged in pharmaceutical research and materials science, where the strategic construction of complex molecular architectures is paramount.

Compound Identification and Physicochemical Properties

Correctly identifying a chemical entity is the foundation of reproducible science. **2-Bromo-5-iodopyrazine** is an off-white to pale yellow solid at room temperature, distinguished by a

pyrazine core substituted with a bromine atom at the 2-position and an iodine atom at the 5-position.^[1] Its formal IUPAC name is **2-bromo-5-iodopyrazine**.^[2]

Key identifiers and properties are summarized below for quick reference.

Table 1: Chemical Identifiers and Physicochemical Data for **2-Bromo-5-iodopyrazine**

Property	Value	Reference(s)
IUPAC Name	2-bromo-5-iodopyrazine	^[2]
CAS Number	622392-04-5	^[2] ^[3]
Molecular Formula	C ₄ H ₂ BrIN ₂	^[1] ^[4]
Molecular Weight	284.88 g/mol	^[3] ^[5]
Appearance	White to off-white or pale yellow solid	^[1]
Melting Point	95 - 99 °C	^[1]
InChI	1S/C4H2BrIN2/c5-3-1-8-4(6)2-7-3/h1-2H	^[2] ^[5]
InChIKey	OHTQHZVNZWWYFD-UHFFFAOYSA-N	^[2] ^[5]
Canonical SMILES	<chem>C1=C(N=CC(=N1)I)Br</chem>	^[4]
Solubility	Sparingly soluble in water; soluble in organic solvents like dichloromethane, chloroform, and ethyl acetate.	^[1]

Synthesis and Purification

While **2-Bromo-5-iodopyrazine** is commercially available, understanding its synthesis provides context for potential impurities and scale-up strategies. A common laboratory-scale synthesis involves the halogenation of a pyrazine precursor. Although specific, detailed syntheses for this exact molecule are not abundant in open literature, a logical and analogous

approach can be derived from the synthesis of similar dihalogenated heterocycles, such as 2-amino-5-bromo-3-iodopyridine.[6][7] The synthesis of a related compound, 2-Bromo-5-iodopyridine, often starts from 2,5-dibromopyridine, involving a lithium-halogen exchange followed by iodination.[8]

2.1. Generalized Synthetic Protocol (Illustrative)

The following protocol is an illustrative method based on established chemical principles for halogenating pyrazine rings.

Step 1: Bromination of 2-Aminopyrazine

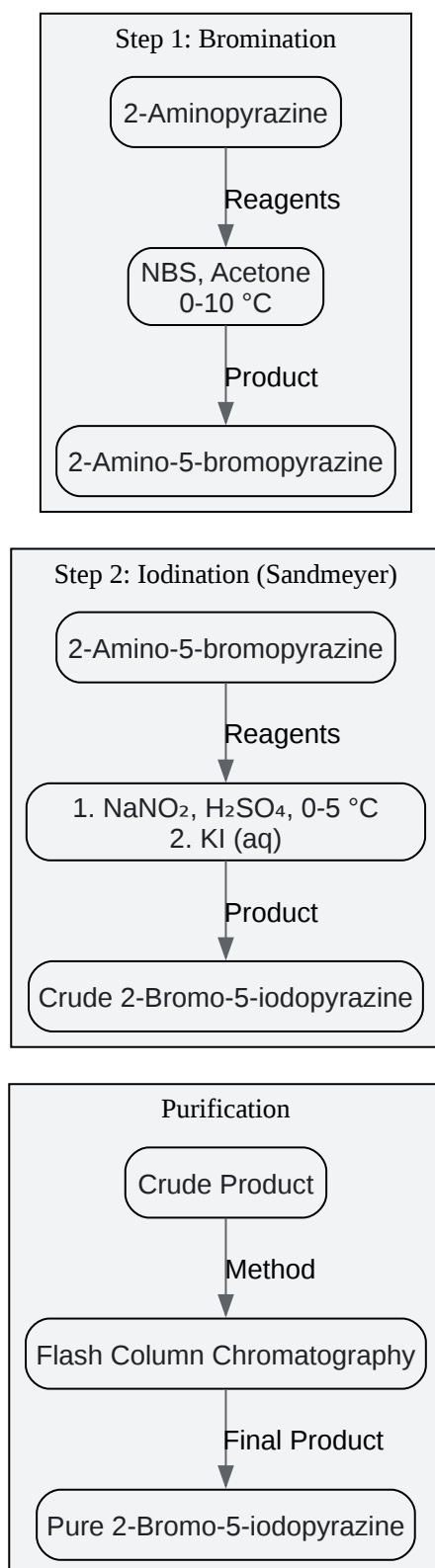
- Dissolve 2-aminopyrazine (1.0 equiv) in a suitable solvent such as acetone.
- Cool the solution to 0-10 °C in an ice bath.
- Slowly add N-Bromosuccinimide (NBS) (1.0 equiv) portion-wise, maintaining the temperature.
- Allow the reaction to stir for 1-2 hours, monitoring by TLC for the consumption of the starting material.
- Remove the solvent under reduced pressure and purify the crude 2-amino-5-bromopyrazine, typically by recrystallization from ethanol/water.

Step 2: Sandmeyer Reaction for Iodination

- Suspend the resulting 2-amino-5-bromopyrazine (1.0 equiv) in an aqueous acidic solution (e.g., H₂SO₄).
- Cool the suspension to 0-5 °C.
- Add a solution of sodium nitrite (NaNO₂) (1.1 equiv) dropwise to form the diazonium salt.
- In a separate flask, dissolve potassium iodide (KI) (1.5 equiv) in water.
- Slowly add the cold diazonium salt solution to the KI solution. Effervescence (N₂ gas) will be observed.

- Allow the mixture to warm to room temperature and stir for several hours.
- Extract the product with an organic solvent (e.g., ethyl acetate), wash the organic layer with sodium thiosulfate solution to remove excess iodine, then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude **2-Bromo-5-iodopyrazine** via flash column chromatography (silica gel, hexane/ethyl acetate gradient).

2.2. Synthesis Workflow Diagram



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Caption: Illustrative synthesis workflow for **2-Bromo-5-iodopyrazine**.

Spectroscopic and Analytical Characterization

Confirmation of the structure and purity of **2-Bromo-5-iodopyrazine** is achieved through standard analytical techniques. While a specific, unified datasheet is not publicly available, expected spectral characteristics can be inferred from the structure and data for analogous compounds.

Table 2: Expected Spectroscopic Data

Technique	Expected Characteristics
^1H NMR	The proton NMR spectrum is expected to be simple, showing two singlets (or two doublets with a small coupling constant) in the aromatic region (typically δ 8.0-9.0 ppm), corresponding to the two protons on the pyrazine ring.
^{13}C NMR	The carbon NMR spectrum should display four distinct signals for the four carbons of the pyrazine ring. The carbons directly attached to the halogens (C-Br and C-I) will be significantly downfield. The chemical shifts will be influenced by the differing electronegativity and anisotropic effects of bromine and iodine.
Mass Spec.	Mass spectrometry will show a characteristic isotopic pattern for the molecular ion $[\text{M}]^+$ due to the presence of bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio) and iodine (^{127}I , monoisotopic). The molecular weight is 284.88 g/mol . [3] [5]
IR Spec.	The infrared spectrum will exhibit characteristic C-H aromatic stretching vibrations above 3000 cm^{-1} , C=N and C=C stretching vibrations within the 1400-1600 cm^{-1} region, and C-X (C-Br, C-I) stretching vibrations in the fingerprint region (typically below 800 cm^{-1}).

Note: Researchers should always acquire their own analytical data for confirmation.^[9]

Chemical Reactivity and Synthetic Utility

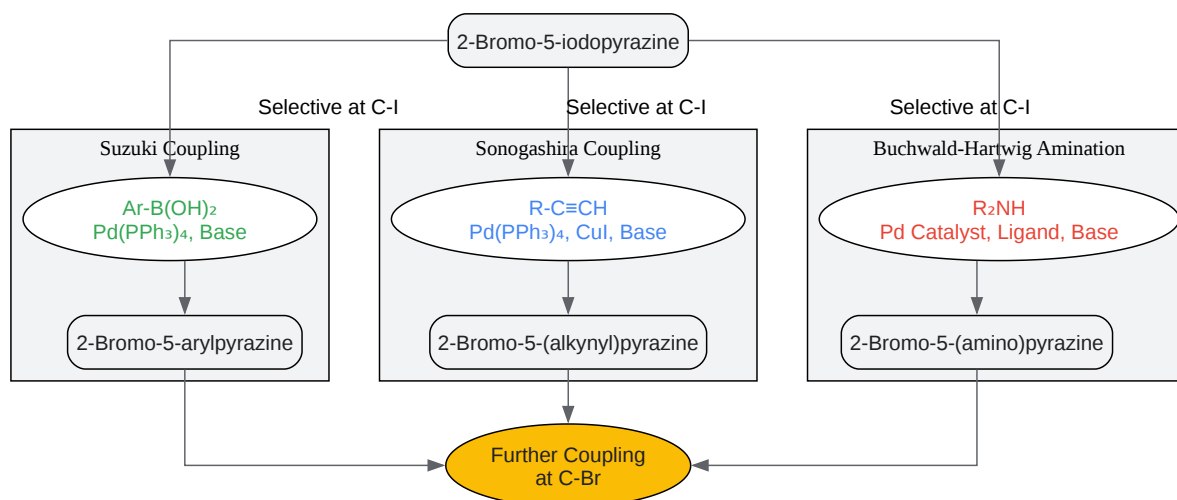
The synthetic power of **2-Bromo-5-iodopyrazine** stems from the differential reactivity of the C-I and C-Br bonds. In palladium-catalyzed cross-coupling reactions, the rate-determining step is typically the oxidative addition of the aryl halide to the Pd(0) catalyst. The activation energy for this step follows the trend C-I < C-Br < C-Cl.^{[10][11]} This makes the C-I bond at the 5-position significantly more reactive than the C-Br bond at the 2-position.^{[10][12]}

This reactivity difference allows for highly regioselective functionalization. By carefully controlling reaction conditions (catalyst, ligands, temperature), one can selectively perform a cross-coupling reaction at the iodo-position while leaving the bromo-position untouched for subsequent transformations.^{[11][13]}

4.1. Regioselective Cross-Coupling Reactions

- Suzuki-Miyaura Coupling: Reaction with a boronic acid or ester selectively forms a C-C bond at the 5-position. Common conditions involve catalysts like Pd(PPh₃)₄ or PdCl₂(dppf).^{[10][14]}
- Sonogashira Coupling: The coupling of a terminal alkyne occurs preferentially at the C-I bond, typically using a palladium catalyst (e.g., Pd(PPh₃)₄) and a copper(I) co-catalyst (e.g., CuI).^{[11][14][15]}
- Buchwald-Hartwig Amination: Formation of a C-N bond with an amine can be directed to the 5-position under milder conditions than those required to activate the C-Br bond.
- Stille Coupling: This reaction with organostannane reagents also shows high selectivity for the more reactive C-I bond.^[12]

4.2. Reactivity Workflow Diagram



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Caption: Selective cross-coupling reactions at the C-I bond of **2-Bromo-5-iodopyrazine**.

Safety, Handling, and Storage

As with any halogenated organic compound, proper safety protocols must be followed.

- **Hazards:** **2-Bromo-5-iodopyrazine** is classified as a warning-level hazard. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2]
- **Precautions:** Work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid breathing dust or vapors (P261).[2]
- **Storage:** Store in a tightly sealed container in a cool, dry place. The compound is sensitive to light and moisture over time.[1]

Conclusion

2-Bromo-5-iodopyrazine is a high-value synthetic intermediate whose utility is defined by the principle of differential reactivity. The pronounced preference for palladium-catalyzed cross-coupling at the C-I bond enables a modular and sequential approach to the synthesis of complex, highly substituted pyrazine derivatives. This feature makes it an indispensable tool for medicinal chemists and materials scientists in the rational design and construction of novel functional molecules. A thorough understanding of its properties, synthesis, and reactivity patterns is crucial for leveraging its full synthetic potential.

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